

1-Allyl-3-methylimidazolium chloride chemical properties

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Compound of Interest

Compound Name: 1-Allyl-3-methylimidazolium chloride

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An In-depth Technical Guide to the Chemical Properties of **1-Allyl-3-methylimidazolium Chloride**

Introduction

1-Allyl-3-methylimidazolium chloride, often abbreviated as [AMIM]Cl, is a versatile ionic liquid (IL) that has garnered significant attention across various scientific disciplines. As a room-temperature ionic liquid (RTIL), it possesses a unique combination of properties including low volatility, high thermal stability, and the ability to dissolve a wide range of organic and inorganic materials.^{[1][2]} Its applications are diverse, ranging from its use as a "green" solvent in cellulose processing and organic synthesis to its role as a plasticizer for biopolymers and an electrolyte in energy storage devices.^{[3][4][5][6]} This technical guide provides a comprehensive overview of the core chemical and physical properties of **1-Allyl-3-methylimidazolium chloride**, detailed experimental protocols for their determination, and logical diagrams to illustrate key concepts and workflows.

Core Chemical and Physical Properties

The fundamental properties of **1-Allyl-3-methylimidazolium chloride** are summarized below. These data are crucial for its application in research and development.

General Properties

Property	Value	Reference
IUPAC Name	1-methyl-3-prop-2-enylimidazol-1-ium chloride	[7]
Synonyms	[AMIM]Cl, AMIM-Cl	[5][8]
CAS Number	65039-10-3	[3][5][7][9]
Molecular Formula	C ₇ H ₁₁ ClN ₂	[5][7][9]
Molecular Weight	158.63 g/mol	[5][7][9]
Appearance	White to yellow or light orange crystalline solid, powder, or liquid	[2][3][10][11]

Physical and Thermodynamic Properties

Property	Value	Conditions	Reference
Melting Point	47 °C	-	[9][10]
45-56 °C	(clear melt)	[11]	
Density	1.145 g/cm ³	26 °C	[9]
Topological Polar Surface Area	8.8 Å ²	-	[7]
Assay	>98%	-	[8][9]
≥97.0%	(HPLC)	[5]	

Detailed Chemical Characteristics

Solubility

1-Allyl-3-methylimidazolium chloride is recognized for its excellent solvation capabilities, particularly for biopolymers like cellulose that are insoluble in common solvents.[2][3][4][12] It can dissolve many inorganic and organic compounds. The concentration dependence of its aqueous solutions has been studied, showing that density, viscosity, and refractive index

increase with higher concentrations of [AMIM]Cl.[13] In contrast, the electrical conductivity of aqueous solutions first increases sharply in water-rich regions and then decreases as the concentration of the ionic liquid becomes higher.[13] This behavior suggests that [AMIM]Cl acts as a surfactant-like solvent in aqueous solutions.[13]

Stability and Reactivity

Thermal Stability: [AMIM]Cl is considered a thermostable ionic liquid.[2][14] However, like other imidazolium-based ionic liquids, it will decompose at elevated temperatures. The thermal stability of ionic liquids is a critical factor, especially for applications requiring heating, such as biomass processing.[1] The stability is highly dependent on the nature of the anion and cation.[15] Imidazolium-based ILs are generally found to be more stable than those based on pyridinium or ammonium cations.[15] The decomposition temperature can vary significantly, often in the range of 200 to 400 °C, with the anion playing a crucial role in determining this limit.[15]

Reactivity and Incompatibilities: **1-Allyl-3-methylimidazolium chloride** is incompatible with strong oxidizing agents and bases.[4] It is also noted to be moisture-sensitive.[4] For storage, it is recommended to keep it in a cool place, with some suppliers suggesting temperatures as low as -20°C or between 2-8°C.[2][5]

Safety and Handling

According to safety data sheets, **1-Allyl-3-methylimidazolium chloride** presents several hazards. It is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[7][16][17]

Precautionary Measures:

- **Handling:** Use in a well-ventilated area and avoid breathing dust, fumes, or vapors.[16][17] Standard personal protective equipment, including safety glasses with side-shields, gloves, and appropriate respirators (like a dust mask type N95), should be worn.[5][16]
- **First Aid:** In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if possible.[16][17] If inhaled, move the person to fresh air.[18] For skin contact, wash off with soap and plenty of water.[18]

- Storage: Store in a locked-up, cool, and well-ventilated area.[4][18]

Experimental Protocols

Accurate characterization of ionic liquids is essential for their effective application. The following are detailed methodologies for key experiments.

Thermal Stability Analysis using Thermogravimetric Analysis (TGA)

Objective: To determine the decomposition temperature and long-term thermal stability of [AMIM]Cl.

Methodology:

- Instrument: A thermogravimetric analyzer (e.g., TA Instruments Q50) is used.[15]
- Sample Preparation: A small amount of the ionic liquid (typically 18-20 mg) is placed in a platinum or alumina crucible.[15] Prior to analysis, the IL should be dried under vacuum to minimize interference from water.[19]
- Analysis Conditions:
 - Atmosphere: High-purity nitrogen gas (99.999%) is used as a purge gas with a constant flow rate (e.g., 40 mL/min) to maintain an inert environment.[15]
 - Temperature Program (Ramped): The sample is heated at a constant rate, typically 10 °C/min, from ambient temperature up to a final temperature of around 700 °C.[15] The onset decomposition temperature (T_{onset}) is determined from the resulting mass loss curve.[15]
 - Temperature Program (Isothermal): For long-term stability, the sample is held at a constant temperature (e.g., 150 °C) for an extended period (e.g., 10 hours).[1][15] The mass loss over time is recorded to evaluate stability at operating temperatures. The temperature at which a 1% mass loss occurs in 10 hours ($T_{0.01/10h}$) can be used as a practical measure of long-term stability.[15]

- Data Analysis: The TGA curve (mass vs. temperature) and its derivative (DTG curve) are analyzed to identify the temperatures at which significant mass loss events occur.[20]

Phase Transition Analysis using Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and any other phase transitions of [AMIM]Cl.

Methodology:

- Instrument: A differential scanning calorimeter (e.g., Netzsch DSC 214 Polyma) is used.[19]
- Sample Preparation: A small, accurately weighed sample (typically 5-10 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Analysis Conditions:
 - Atmosphere: A nitrogen purge is used to maintain an inert atmosphere.
 - Temperature Program: The sample is subjected to a controlled temperature program, which typically includes a cooling cycle followed by a heating cycle. A common program would be:
 - Cool from ambient to -80 °C at 10 °C/min.
 - Hold for 5 minutes to ensure thermal equilibrium.
 - Heat from -80 °C to 150 °C at 10 °C/min.
- Data Analysis: The heat flow as a function of temperature is recorded. Endothermic events, such as melting, appear as peaks on the DSC thermogram. The melting point is typically taken as the onset or peak temperature of the melting endotherm.

Density, Viscosity, and Conductivity Measurements

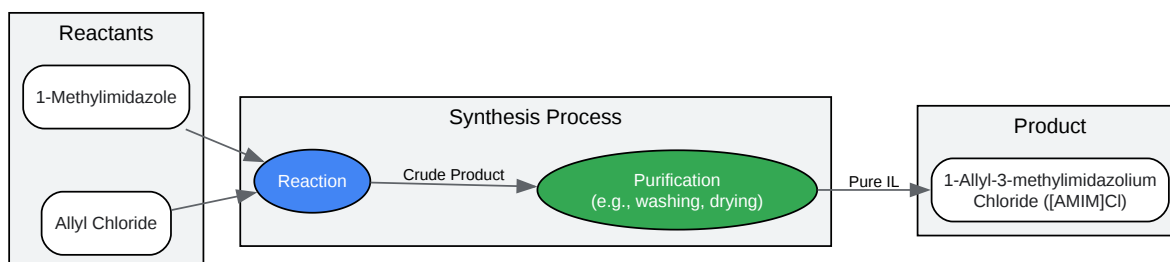
Objective: To measure the fundamental physical properties of [AMIM]Cl and its aqueous solutions.

Methodology:

- **Density:** A vibrating tube densitometer (e.g., Anton Paar DMA 4500 M) can be used for high-precision measurements at a controlled temperature (e.g., 298.15 K).^{[13][21]} The instrument should be calibrated with dry air and deionized water.
- **Viscosity:** A rotational viscometer or a capillary viscometer can be used. Measurements should be performed in a temperature-controlled bath to ensure accuracy.
- **Conductivity:** An electrical conductivity meter with a temperature-controlled probe is used. The cell is calibrated with standard potassium chloride solutions of known conductivity.
- **Sample Preparation for Aqueous Solutions:** Solutions of varying concentrations are prepared by gravimetrically mixing the ionic liquid with doubly distilled water.^[13] All measurements should be repeated multiple times to ensure reproducibility.^[13]

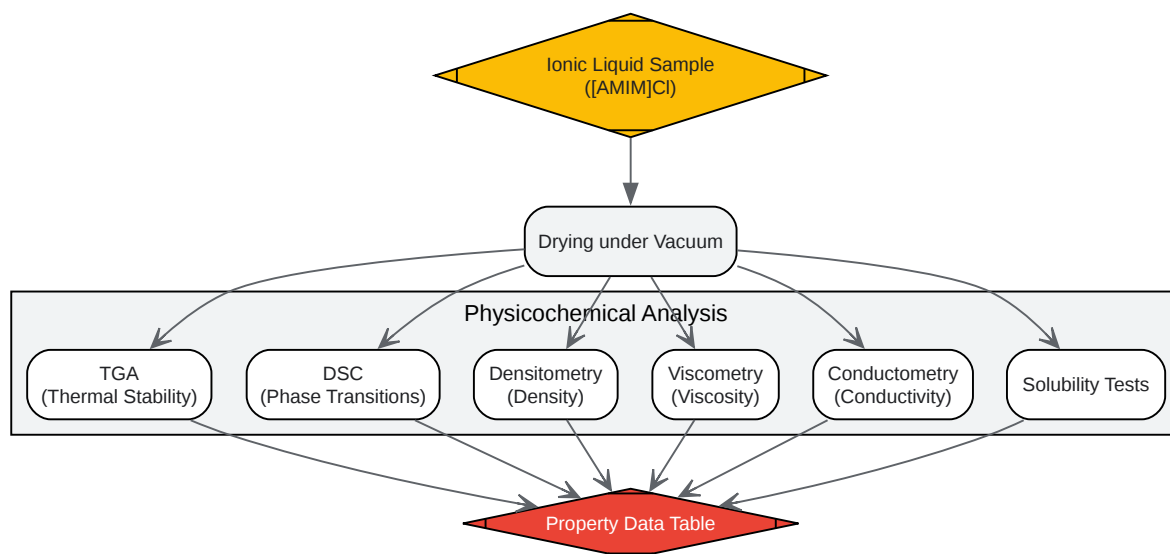
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the study of **1-Allyl-3-methylimidazolium chloride**.



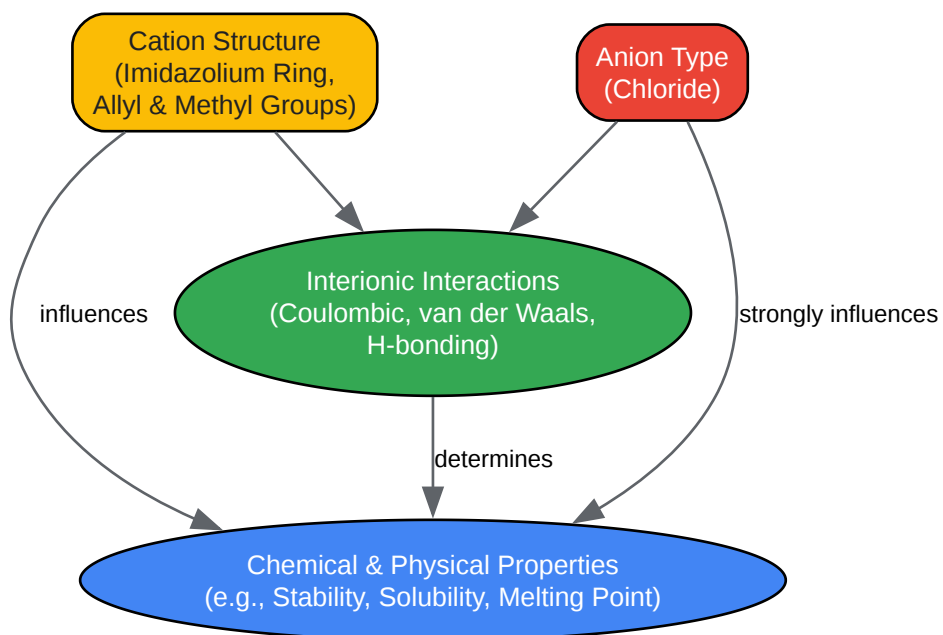
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Caption: Synthesis pathway for **1-Allyl-3-methylimidazolium chloride**.



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Caption: Experimental workflow for ionic liquid characterization.



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